# Essential Safety and Logistical Information for Handling URB694

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *URB694* |
| *CAS No.:* | *904672-77-1* |
| *Cat. No.:* | *B8822789* |

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the personal protective equipment (PPE), operational procedures, and disposal of **URB694**, fostering a secure laboratory environment.

## Quantitative Data Summary

The following tables outline the key hazard classifications and physical/chemical properties of **URB694** to inform risk assessments and handling procedures.

Table 1: Hazard Identification and Classification

| Hazard Classification | GHS Category | Hazard Statement |
|---|---|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute Aquatic Toxicity | Category 1 | H400: Very toxic to aquatic life |
| Chronic Aquatic Toxicity | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

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Source: DC Chemicals MSDS for **URB694**[1]

Table 2: Physical and Chemical Properties

| Property | Value |
|---|---|
| Synonyms | Carbamic acid, N-cyclohexyl-, 6-hydroxy[1,1-biphenyl]-3-yl ester |
| Formula | C19H21NO3 |
| Molecular Weight | 311.375 g/mol |
| CAS Number | 904672-77-1 |

Source: DC Chemicals MSDS for **URB694**[1]

# Experimental Protocols: Safe Handling and Disposal of URB694

Adherence to the following procedural steps is critical for minimizing exposure risks and ensuring environmental protection.

1. Personal Protective Equipment (PPE)

Before handling **URB694**, all personnel must be equipped with the following PPE:

- Eye Protection: Safety goggles with side-shields are mandatory to protect against splashes.[1]
- Hand Protection: Wear protective gloves (e.g., nitrile) to prevent skin contact.[1]
- Body Protection: An impervious lab coat or clothing is required to protect the skin.[1]
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form or if aerosols may be generated.

2. Handling Procedures

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- Ventilation: Always handle **URB694** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area.
- Weighing: When weighing the powdered form, do so carefully to minimize dust generation.
- Solution Preparation: When preparing solutions, add the solid **URB694** to the solvent slowly to prevent splashing.

3. Storage

- Container: Keep the container tightly sealed.
- Temperature: Store at -20°C for the powder form or -80°C when in solvent.
- Environment: Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents.

4. Accidental Release Measures

- Personnel: Evacuate the area and ensure adequate ventilation. Wear full personal protective equipment before addressing the spill.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.
- Clean-up:
  - Solid Spills: Gently sweep up the material to avoid creating dust and place it in a suitable, labeled container for disposal.
  - Liquid Spills: Absorb the solution with an inert, non-combustible material such as diatomite or universal binders.

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- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with alcohol.

5. First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse the mouth.
- Eye Contact: Immediately flush the eyes with large amounts of water, separating the eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention.
- Skin Contact: Rinse the skin thoroughly with large amounts of water. Remove contaminated clothing.

6. Disposal

- Waste Container: Dispose of **URB694** and any contaminated materials in an approved waste disposal plant. Containers should be clearly labeled.
- Environmental Precaution: Due to its high toxicity to aquatic life, prevent **URB694** from entering drains, water courses, or the soil.

## Workflow for Handling **URB694**

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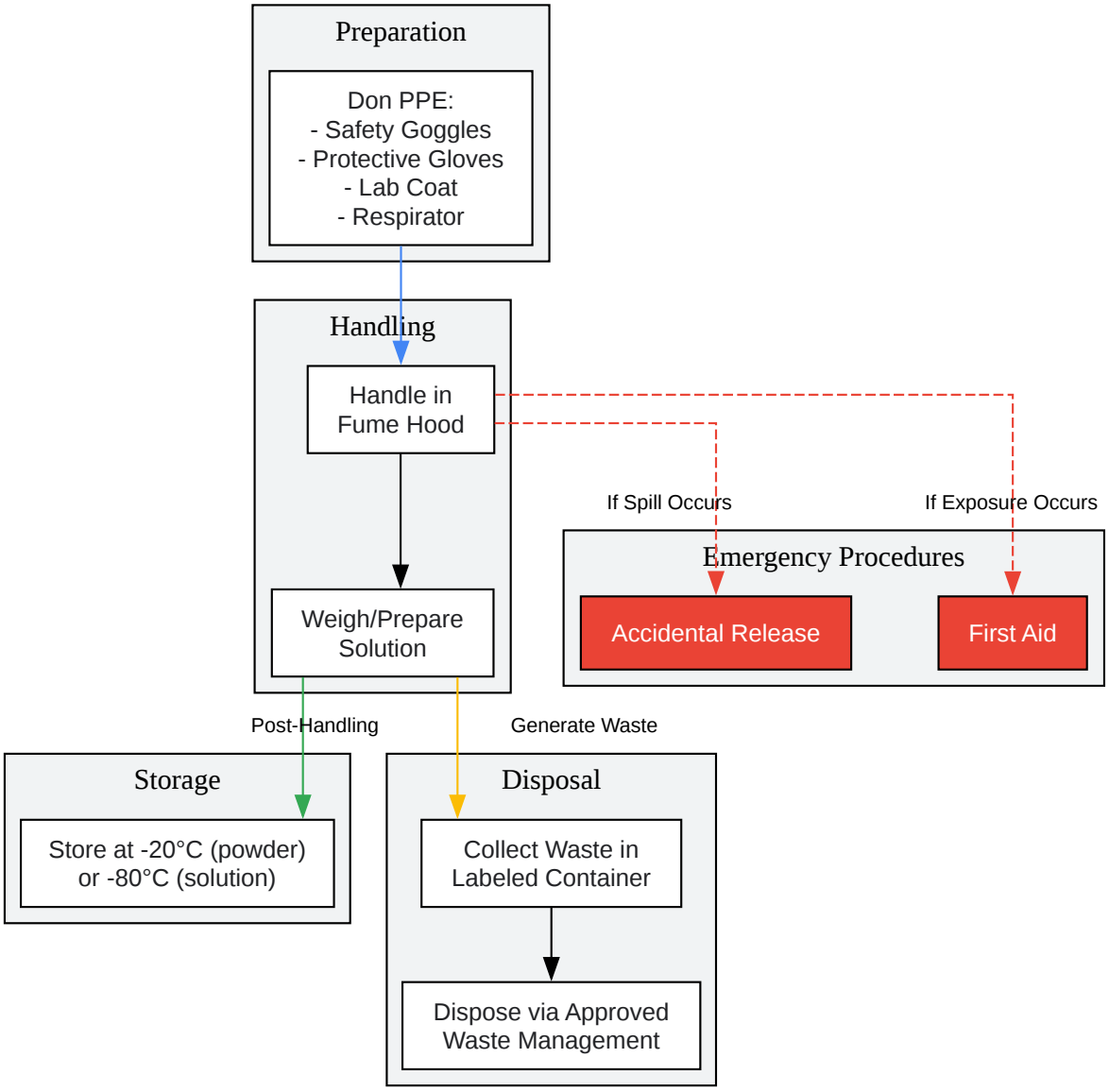


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# References


- 1. URB694|904672-77-1|MSDS [dcchemicals.com]
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